

Long-term stability of CC-401 hydrochloride stock solutions

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Compound of Interest

Compound Name: CC-401 hydrochloride

Cat. No.: B2653734

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Technical Support Center: CC-401 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term stability of **CC-401 hydrochloride** stock solutions. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **CC-401 hydrochloride** stock solutions?

A1: For in vitro experiments, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **CC-401 hydrochloride**.^{[1][2][3]} The compound is soluble in DMSO at concentrations up to 100 mg/mL.^{[1][2]} Water can also be used, with a solubility of up to 12.5 mg/mL, though sonication may be required to fully dissolve the compound.^{[1][2]} For in vivo studies, initial dissolution in DMSO is typically followed by dilution with aqueous-based solutions or oils.^{[1][2]}

Q2: How should I store the solid **CC-401 hydrochloride** powder?

A2: The solid powder of **CC-401 hydrochloride** should be stored at 4°C in a sealed container, away from moisture.^{[1][2]} Under these conditions, the compound is stable for years.

Q3: What are the recommended storage conditions for **CC-401 hydrochloride** stock solutions?

A3: For long-term stability, it is recommended to store stock solutions at -80°C.[1][2][4][5] For shorter-term storage, -20°C is also acceptable. To minimize degradation, it is crucial to store the solutions in sealed containers to protect them from moisture.[1][2][5]

Q4: How long are the stock solutions stable at different temperatures?

A4: When stored properly, **CC-401 hydrochloride** stock solutions are stable for up to 6 months at -80°C and for up to 1 month at -20°C.[1][2][4][5]

Q5: Can I subject my stock solutions to repeated freeze-thaw cycles?

A5: It is strongly recommended to avoid repeated freeze-thaw cycles as this can lead to degradation of the compound and may affect its solubility.[4] It is best practice to aliquot the stock solution into smaller, single-use volumes after preparation.

Q6: I observed precipitation in my stock solution after thawing. What should I do?

A6: If you observe precipitation upon thawing, you can gently warm the solution and use sonication to aid in redissolving the compound.[2] To prevent this, ensure that you are using a freshly opened, anhydrous grade of DMSO, as absorbed moisture can reduce the solubility of **CC-401 hydrochloride**. [2][3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving the Compound	Insufficient mixing or low-quality solvent.	Use an ultrasonic bath to aid dissolution. ^[1] ^[2] Ensure you are using a high-purity, anhydrous solvent. For aqueous solutions, gentle warming to 60°C can also help. ^[1]
Precipitation in Stock Solution During Storage	Improper storage or solvent saturation.	Store aliquots at -80°C to ensure long-term stability and prevent precipitation. Avoid repeated freeze-thaw cycles. If precipitation occurs, warm and sonicate the solution before use. ^[2]
Inconsistent Experimental Results	Degradation of the stock solution.	Prepare fresh stock solutions if the current stock is older than the recommended storage period. Always store aliquots at the appropriate temperature and protect from moisture. ^[1] ^[2] ^[5]
Phase Separation in In Vivo Formulations	Improper mixing of components.	When preparing multi-component in vivo formulations, add each solvent one by one and ensure thorough mixing at each step to achieve a clear and homogenous solution. ^[1] ^[2]

Stability of CC-401 Hydrochloride Stock Solutions

The following table summarizes the recommended storage conditions and stability of **CC-401 hydrochloride** stock solutions.

Solvent	Storage Temperature	Stability	Reference(s)
In Solvent (e.g., DMSO)	-80°C	6 months	[1] [2] [4] [5]
In Solvent (e.g., DMSO)	-20°C	1 month	[1] [2] [4] [5]

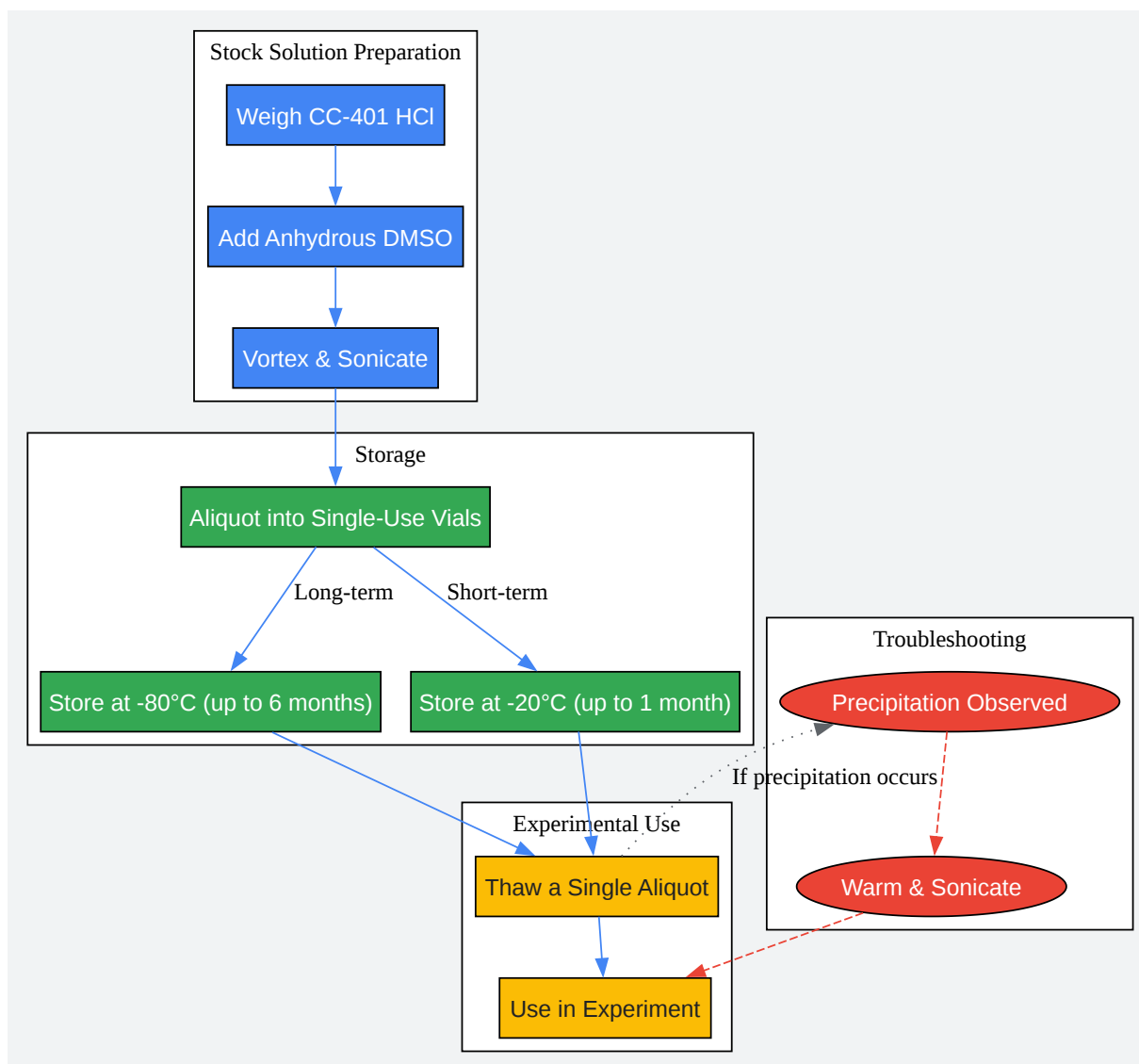
Experimental Protocols

Protocol for Preparation of a 10 mM DMSO Stock Solution

- Weigh out the required amount of **CC-401 hydrochloride** (Molecular Weight: 424.93 g/mol).
[\[1\]](#)[\[2\]](#)
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a final concentration of 10 mM.
- Vortex the solution and use an ultrasonic bath until the compound is completely dissolved.[\[1\]](#)
[\[2\]](#)
- Aliquot the stock solution into single-use vials.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Visualized Experimental Workflow

The following diagram illustrates the recommended workflow for preparing and storing **CC-401 hydrochloride** stock solutions to ensure their stability and efficacy in experiments.



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Caption: Workflow for **CC-401 Hydrochloride** Stock Solution Preparation and Storage.

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